

"Methyl 5-(4-hydroxyphenyl)isoxazole-3-carboxylate stability and storage conditions"

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Compound of Interest

Compound Name: Methyl 5-(4-hydroxyphenyl)isoxazole-3-carboxylate

Cat. No.: B1418159

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Technical Support Center: Methyl 5-(4-hydroxyphenyl)isoxazole-3-carboxylate

Guide Objective: This technical guide provides researchers, scientists, and drug development professionals with a comprehensive understanding of the stability and optimal storage conditions for **Methyl 5-(4-hydroxyphenyl)isoxazole-3-carboxylate** (CAS: 60640-71-3). The following FAQs and troubleshooting protocols are designed to ensure the integrity of the compound, leading to reproducible and reliable experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What are the ideal long-term storage conditions for solid Methyl 5-(4-hydroxyphenyl)isoxazole-3-carboxylate?

For long-term storage (>6 months), the solid compound should be stored at -20°C, under a dry, inert atmosphere (Argon or Nitrogen), and protected from light.[1][2] The combination of low temperature and an inert atmosphere minimizes the rates of both hydrolytic and oxidative degradation. Phenolic compounds, in particular, are susceptible to degradation at elevated temperatures and in the presence of sunlight.[3][4][5]

Q2: How should I store the compound for short-term daily use?

For routine laboratory use, storing the solid in a tightly sealed container in a desiccator at 2-8°C is acceptable.^[6] Ensure the container is brought to room temperature before opening to prevent moisture condensation on the cold solid, which could introduce water and accelerate hydrolysis.

Q3: What are the primary degradation pathways for this molecule?

This molecule has three primary points of vulnerability:

- **Hydrolysis of the Methyl Ester:** The ester group can be hydrolyzed to the corresponding carboxylic acid under either acidic or basic conditions.^{[7][8]} This is often catalyzed by trace amounts of moisture.
- **Oxidation of the Phenolic Hydroxyl Group:** The 4-hydroxyphenyl moiety is susceptible to oxidation, which can be initiated by air (oxygen), light, or trace metal impurities.^{[3][9]} This process often leads to the formation of colored quinone-type byproducts.
- **Isoxazole Ring Instability:** The N-O bond in the isoxazole ring is inherently weak and can be susceptible to cleavage under certain conditions, such as high heat or UV irradiation.^[10]

Q4: Is it advisable to store Methyl 5-(4-hydroxyphenyl)isoxazole-3-carboxylate in solution?

Pre-dissolving the compound for long-term storage is strongly discouraged. Storing in solution, especially in protic solvents like methanol or water, significantly increases the risk of ester hydrolysis.^[8] If you must prepare stock solutions, use a dry, aprotic solvent (e.g., anhydrous DMSO or DMF), prepare small aliquots to avoid repeated freeze-thaw cycles, and store at -80°C. Use these solutions promptly.

Q5: How can I quickly assess the purity of my compound before an experiment?

A quick purity check can be performed using Thin-Layer Chromatography (TLC). Develop a system with a suitable mobile phase (e.g., Ethyl Acetate/Hexane mixture) that gives the pure compound an R_f value of ~0.4-0.5. A fresh, high-purity sample should show a single, well-defined spot. The presence of baseline material or additional spots, particularly a more polar spot near the baseline, may indicate degradation (e.g., the hydrolyzed carboxylic acid).

Summary of Recommended Storage Conditions

Condition	Solid (Long-Term)	Solid (Short-Term)	Solution (Not Recommended)
Temperature	-20°C	2-8°C	-80°C (for aliquots)
Atmosphere	Inert gas (Ar, N ₂)	Dry air (in desiccator)	Inert gas (Ar, N ₂) overlay
Light	Protect from light (Amber vial)	Protect from light (Amber vial)	Protect from light (Amber vial)
Container	Tightly sealed, amber glass vial	Tightly sealed, amber glass vial	Tightly sealed, conical tubes

Troubleshooting Guide

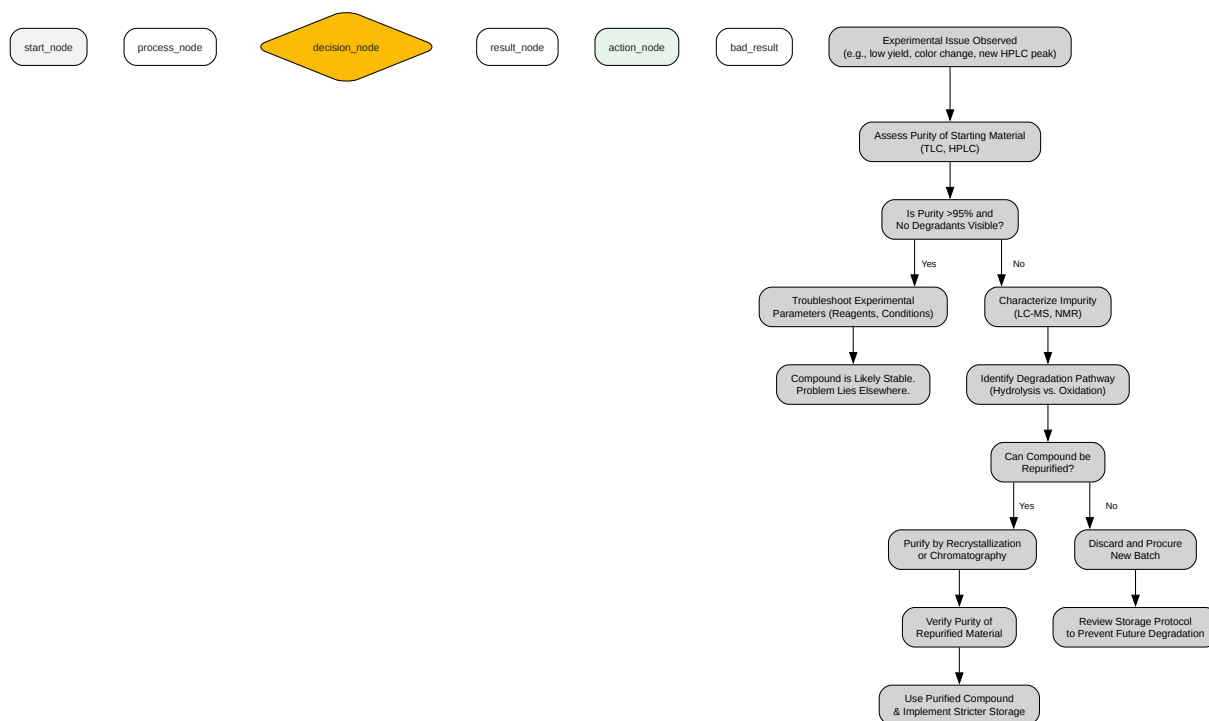
Issue 1: The color of my solid compound has changed from white/off-white to yellow or brown.

- **Plausible Cause:** This is a classic sign of oxidation of the phenolic hydroxyl group.^{[3][9]} Phenols can oxidize to form highly conjugated, colored quinone-like species. This process is often accelerated by exposure to air and light.
- **Recommended Action & Verification Protocol:**
 - Dissolve a small sample in a suitable solvent (e.g., methanol or acetonitrile) and obtain a UV-Vis spectrum. Compare it to the spectrum of a known pure sample if available. Oxidized impurities often show broad absorbance in the 400-500 nm range.
 - Perform HPLC-MS analysis. This is the most definitive method.

- Method: Use a C18 reverse-phase column with a gradient of water (with 0.1% formic acid) and acetonitrile (with 0.1% formic acid).
- Analysis: Look for the parent mass peak (m/z for $C_{11}H_9NO_4$). The presence of peaks with m/z values corresponding to dimers or other oxidation products, along with a decrease in the main peak's purity percentage, confirms degradation.
- Preventative Measures: Always store the solid compound under an inert atmosphere (argon or nitrogen) and in an amber vial to protect it from oxygen and light.^[1]

Issue 2: I'm observing a new, more polar peak in my HPLC analysis after storing the compound.

- Plausible Cause: The appearance of a new, more polar peak (i.e., one with a shorter retention time on a reverse-phase column) is highly indicative of ester hydrolysis. The resulting carboxylic acid is significantly more polar than the parent methyl ester.
- Recommended Action & Verification Protocol:
 - Confirm Identity via LC-MS: The new peak should have a mass corresponding to the carboxylic acid ($C_{10}H_7NO_4$). This involves a loss of 14 Da (CH_2) from the parent compound's molecular weight.
 - NMR Spectroscopy: Dissolve a sample in a suitable deuterated solvent (e.g., $DMSO-d_6$). In the 1H NMR spectrum of the pure methyl ester, a sharp singlet integrating to 3 protons should be visible around 3.8-4.0 ppm. Degradation via hydrolysis will result in the disappearance or diminished intensity of this methyl singlet. A new, broad singlet corresponding to the carboxylic acid proton will also appear far downfield (>10 ppm).
- Preventative Measures: Ensure the compound is handled and stored under strictly anhydrous conditions.^[11] Use high-purity, dry solvents for all experiments. Avoid storing the compound in protic solvents.



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Caption: Troubleshooting workflow for assessing compound stability.

Issue 3: My biological assay results are inconsistent, or the compound's activity seems to have decreased over time.

- **Plausible Cause:** Inconsistent biological activity is a downstream consequence of chemical degradation. Both the hydrolyzed carboxylic acid and oxidized byproducts will have different physicochemical properties (solubility, polarity, shape) and will likely exhibit different, reduced, or even confounding biological activity compared to the parent compound.
- **Recommended Action & Verification Protocol:**
 - **Immediate Purity Re-assessment:** Before conducting further assays, immediately re-test the purity of the exact lot of compound being used via HPLC. Quantify the percentage of the main peak.
 - **Establish a Purity Threshold:** For most applications, a purity of >97% is recommended. If the purity has dropped below this level, the data generated may be unreliable.
 - **Archive Samples:** It is good practice to archive a small amount of a new batch of the compound under ideal long-term storage conditions (-20°C, inert gas). This "gold standard" sample can be used as a reference to test against working stocks if activity issues arise.
- **Preventative Measures:** Treat the compound as sensitive. Aliquot solid material into smaller vials for daily use to prevent repeated exposure of the main stock bottle to the atmosphere. For solutions, use single-use aliquots to avoid freeze-thaw cycles which can introduce moisture and degrade the compound.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. Isoxazole(288-14-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. mdpi.com [mdpi.com]
- 4. Influence of Storage Conditions on Stability of Phenolic Compounds and Antioxidant Activity Values in Nutraceutical Mixtures with Edible Flowers as New Dietary Supplements - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. chemimpex.com [chemimpex.com]
- 7. Isoxazoles. VII: Hydrolysis of 4-methyl-5-isoxazolyl naphthoquinone derivatives in aqueous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Thieme E-Books & E-Journals [thieme-connect.de]
- 9. researchgate.net [researchgate.net]
- 10. Isoxazole - Wikipedia [en.wikipedia.org]
- 11. combi-blocks.com [combi-blocks.com]
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